

2,2,2-Trichloroethanesulfonyl Chloride: Technical Profile & Synthetic Utility

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Compound of Interest

Compound Name: 2,2,2-Trichloroethane-1-sulfonyl
chloride

CAS No.: 14994-00-4

Cat. No.: B2519425

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Abstract This technical guide provides a comprehensive analysis of 2,2,2-trichloroethanesulfonyl chloride (TCES-Cl), a specialized reagent in organic synthesis. While often overshadowed by its trifluorinated analog (Tresyl chloride) or its chloroformate cousin (Troc-Cl), TCES-Cl offers unique orthogonal protection capabilities governed by the reductive lability of the trichloroethyl moiety. This document details its nomenclature, physicochemical properties, mechanistic applications in protective group chemistry, and rigorous safety protocols.

Part 1: Nomenclature & Identification

Accurate identification is critical in high-stakes synthesis to avoid catastrophic substitution errors, particularly with "false friends" like Tresyl chloride or Troc chloride.

Synonymy & Identifiers

Category	Identifier / Name	Notes
IUPAC Name	2,2,2-Trichloroethane-1-sulfonyl chloride	Preferred systematic name. [1] [2]
Common Name	2,2,2-Trichloroethanesulfonyl chloride	Most frequently used in literature.
Abbreviation	TCES-Cl	Functional abbreviation used in peptide/oligonucleotide synthesis contexts.
CAS Registry Number	14994-00-4	Unique numerical identifier.
InChI Key	CNWRACKGWZMUEAT-UHFFFAOYSA-N	Standardized structural hash.
Molecular Formula	C ₂ H ₂ Cl ₄ O ₂ S	

Critical Distinction: The "False Friends"

Researchers must distinguish TCES-Cl from structurally similar reagents with vastly different reactivities:

- Tresyl Chloride (Trifluoro-): 2,2,2-Trifluoroethanesulfonyl chloride.[\[3\]](#)[\[4\]](#)[\[5\]](#) Difference: Fluorine vs. Chlorine.[\[1\]](#)[\[3\]](#) Tresyl is a super-leaving group; TCES is primarily a protecting group.
- Troc Chloride: 2,2,2-Trichloroethyl chloroformate.[\[6\]](#) Difference: Carbonate linker vs. Sulfonyl linker.
- Brosyl/Nosyl: Aromatic sulfonyl chlorides.[\[1\]](#) Difference: Removal mechanisms differ (acid/nucleophilic vs. reductive).

Part 2: Physicochemical Profile

TCES-Cl is an electrophilic sulfonylating agent.[\[3\]](#)[\[5\]](#) Its reactivity is modulated by the electron-withdrawing inductive effect of the trichloromethyl group (

), which increases the electrophilicity of the sulfur center compared to simple alkanesulfonyl chlorides.

Property	Data
Molecular Weight	231.91 g/mol
Physical State	Crystalline Solid or Viscous Liquid (purity dependent)
Boiling Point	~105 °C (at reduced pressure, predicted)
Solubility	Soluble in DCM, THF, EtOAc; reacts violently with water/alcohols.
Reactivity	High electrophilicity at Sulfur; susceptible to hydrolysis.

Part 3: Synthetic Utility & Mechanism

The TCES Protecting Group Strategy

The primary utility of TCES-Cl lies in the protection of amines (as sulfonamides) and alcohols (as sulfonates). The strategic value is its orthogonality: the TCES group is stable to acid (removing Boc) and base (removing Fmoc), but is cleaved under specific reductive conditions.

Mechanism of Action

- Protection (Sulfonylation): The amine attacks the sulfonyl sulfur, eliminating chloride. The group makes the sulfonyl center highly reactive, requiring controlled temperatures.
- Deprotection (Reductive -Elimination): This is the defining feature. Treatment with Zinc () initiates a reductive fragmentation. The zinc inserts into the carbon-chlorine bond or reduces the carbon, leading to the elimination of and the formation of 1,1-dichloroethene.

DOT Diagram: TCES Protection & Deprotection Cycle

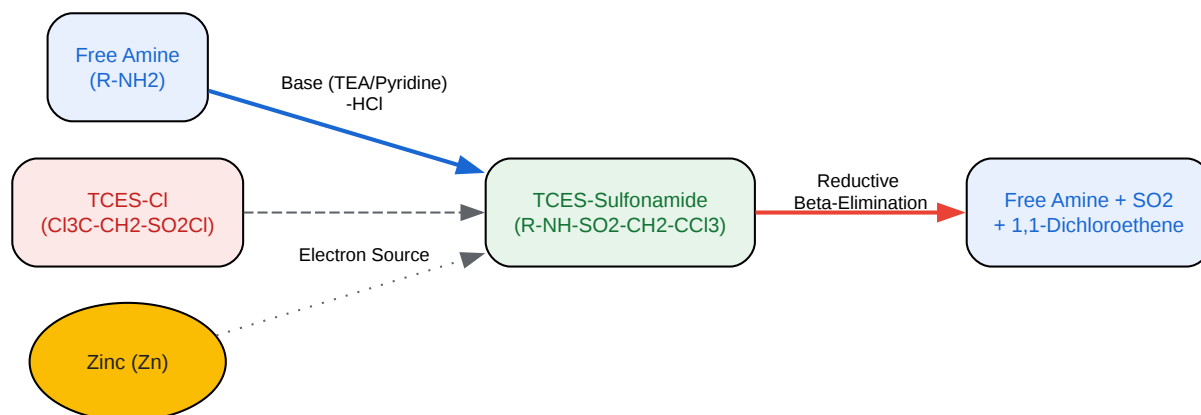


Figure 1: The Orthogonal Lifecycle of the TCES Protecting Group

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Figure 1: The TCES group allows amines to remain protected during acid/base manipulations, releasing them only upon specific Zinc-mediated reduction.

Part 4: Experimental Protocols

These protocols are designed to be self-validating. The "Checkpoints" ensure the reaction is proceeding correctly before committing valuable starting material.

Protocol A: Protection of a Primary Amine with TCES-Cl

Objective: Convert a primary amine (

) to the TCES-sulfonamide (

).

Reagents:

- Substrate: Primary Amine (1.0 equiv)
- Reagent: TCES-Cl (1.2 equiv) (CAS 14994-00-4)
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (2.0 equiv)

- Solvent: Anhydrous Dichloromethane (DCM) (concentration)

Step-by-Step Procedure:

- Setup: Flame-dry a round-bottom flask and purge with Nitrogen/Argon. Add the amine and dissolve in anhydrous DCM.
- Cooling: Cool the solution to using an ice bath. Reasoning: TCES-Cl is highly reactive; low temperature prevents bis-sulfonylation.
- Base Addition: Add TEA dropwise.
- Reagent Addition: Dissolve TCES-Cl in a minimal amount of DCM and add dropwise to the reaction mixture over 10 minutes.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours.
 - Checkpoint: Monitor by TLC. The amine spot should disappear, and a less polar sulfonamide spot should appear.
- Workup: Quench with saturated solution. Extract with DCM (). Wash combined organics with Brine, dry over , and concentrate.^{[7][8]}
- Purification: Flash column chromatography (Hexanes/EtOAc).

Protocol B: Deprotection (Regeneration of Amine)

Objective: Cleave the TCES group using Reductive Elimination.

Reagents:

- Substrate: TCES-Sulfonamide (1.0 equiv)
- Reagent: Activated Zinc Dust (excess, ~10–20 equiv)
- Solvent: Methanol (MeOH) or THF/Acetic Acid (9:1)

Step-by-Step Procedure:

- Activation: Activate Zinc dust by washing with dilute HCl, then water, then acetone, and drying under vacuum. Reasoning: Oxide layer on Zn surface inhibits electron transfer.
- Reaction: Dissolve the sulfonamide in MeOH. Add the activated Zinc dust.
- Catalysis (Optional): If reaction is slow, add catalytic amounts of Acetic Acid or .
- Agitation: Stir vigorously or sonicate at RT for 1–6 hours.
 - Checkpoint: TLC should show the reappearance of the polar free amine (ninhydrin stain active).
- Filtration: Filter through a Celite pad to remove Zinc residues. Wash with MeOH.
- Isolation: Concentrate filtrate. If an acid was used, perform an acid/base extraction to isolate the free amine.

Part 5: Safety & Handling

TCES-Cl is a Corrosive Sulfonyl Chloride. Strict adherence to safety protocols is non-negotiable.

DOT Diagram: Safety & Handling Workflow

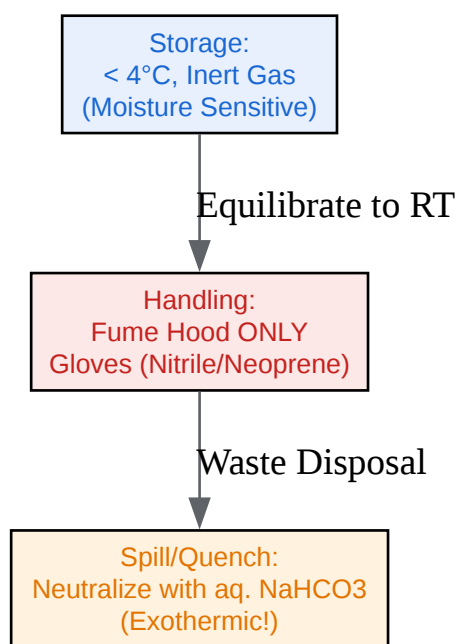


Figure 2: Safe Handling Lifecycle

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Figure 2: TCES-Cl reacts violently with moisture to release HCl gas. Store cold and dry.

Key Hazards:

- Hydrolysis: Reacts with water to form 2,2,2-trichloroethanesulfonic acid and HCl gas.
- Skin/Eye Contact: Causes severe chemical burns. Immediate irrigation required.
- Inhalation: Destructive to respiratory mucous membranes.

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